

Risdiplam-hydroxylate-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: *Risdiplam-hydroxylate-d3*

Cat. No.: *B12375673*

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Technical Guide: Risdiplam-hydroxylate-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Risdiplam-hydroxylate-d3**, a deuterated metabolite of Risdiplam. The information is tailored for professionals in research and drug development, offering key data, experimental methodologies, and a visualization of its parent compound's mechanism of action.

Core Data Presentation

While a specific CAS number for **Risdiplam-hydroxylate-d3** is not publicly available, the following table summarizes the key quantitative data for the compound and its parent molecule, Risdiplam.

Compound	CAS Number	Molecular Weight (g/mol)
Risdiplam	1825352-65-5[1]	401.47[1]
Risdiplam-hydroxylate-d3	Not Available	420.48[2]

Experimental Protocols

The following is a representative experimental protocol for the quantification of Risdiplam and its metabolites in biological matrices, based on established methodologies.[3][4]

Objective: To quantify the concentration of Risdiplam and its major metabolites (including hydroxylated forms) in plasma samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials:

- Risdiplam and **Risdiplam-hydroxylate-d3** analytical standards
- Internal Standard (e.g., a stable isotope-labeled version of Risdiplam)
- Human plasma (or other relevant biological matrix)
- Acetonitrile (ACN), HPLC grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade
- Protein precipitation plates or tubes
- Reversed-phase C18 HPLC column
- A tandem mass spectrometer equipped with an electrospray ionization (ESI) source

Procedure:

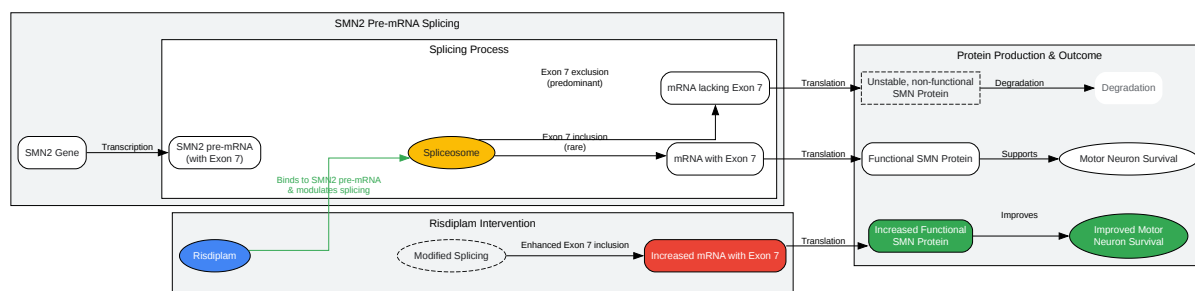
- Sample Preparation (Protein Precipitation):
 1. To 50 μ L of plasma sample, add 150 μ L of internal standard solution (in ACN).
 2. Vortex mix for 1 minute to ensure thorough mixing and protein precipitation.
 3. Centrifuge at 4000 rpm for 10 minutes to pellet the precipitated proteins.
 4. Transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.
- LC-MS/MS Analysis:

- Liquid Chromatography:
 - Column: Reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate the analytes from matrix components (e.g., 5-95% B over 5 minutes).
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for Risdiplam, **Risdiplam-hydroxylate-d3**, and the internal standard need to be optimized.
- Data Analysis:
 - Quantify the analytes by calculating the peak area ratio of the analyte to the internal standard.
 - Generate a calibration curve using known concentrations of the analytical standards to determine the concentration of the analytes in the unknown samples.

Signaling Pathway and Mechanism of Action

Risdiplam is a splicing modifier for the Survival of Motor Neuron 2 (SMN2) pre-mRNA.^[5] It acts by binding to specific sites on the SMN2 pre-mRNA, which helps to include exon 7 in the final mRNA transcript. This leads to the production of a full-length, functional SMN protein, which is deficient in individuals with Spinal Muscular Atrophy (SMA).

Below is a diagram illustrating the mechanism of action of Risdiplam.



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Caption: Mechanism of action of Risdiplam on SMN2 pre-mRNA splicing.

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